

Operational Guide: Handling & Disposal of Disodium (ethoxyoxydophosphanyl)formate

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Compound of Interest

Compound Name:	Disodium (ethoxyoxydophosphanyl)formate
CAS No.:	55920-24-6
Cat. No.:	B1338750

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Executive Technical Summary

Disodium (ethoxyoxydophosphanyl)formate (CAS: 55920-24-6) is the ethyl ester derivative of the antiviral Foscarnet. Unlike simple inorganic phosphates, this compound contains a direct Phosphorus-Carbon (P-C) bond (phosphonate), rendering it resistant to standard biological degradation in wastewater treatment plants.

Critical Directive: Under no circumstances should this compound be discharged into municipal sewage systems. The stability of the P-C bond requires high-temperature incineration for complete mineralization.

Chemical Identity & Properties

Parameter	Technical Detail
CAS Number	55920-24-6
Synonyms	Foscarnet Sodium Impurity B; Phosphinecarboxylic acid, ethoxyhydroxy-, oxide, disodium salt
Molecular Formula	C ₃ H ₅ Na ₂ O ₅ P
Molecular Weight	198.02 g/mol
Solubility	Highly soluble in water (Ionic Salt); sparingly soluble in organic solvents.
Acidity/Basicity	Aqueous solutions are likely slightly alkaline due to the disodium carboxylate/phosphonate nature.
Stability	Hygroscopic solid. The ethyl ester group is susceptible to hydrolysis under acidic/basic conditions, converting to Foscarnet (Phosphonoformic acid).

Hazard Profiling & Safety Mechanisms

To handle this compound safely, one must understand its reactivity profile. It is generally classified as an Irritant, but its pharmacological activity (viral polymerase inhibition potential) warrants handling as a bioactive agent.

GHS Classification & Response

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

The "Why" Behind the Protocol

- **Respiratory Protection:** The salt is a fine powder. Inhalation allows rapid absorption across mucous membranes. Protocol: Use a NIOSH N95 (minimum) or P100 respirator if outside a fume hood.
- **Dermal Protection:** As a sodium salt, it dissociates rapidly on moist skin, creating a locally high ionic strength solution that can irritate the dermis. Protocol: Nitrile gloves (0.11 mm min) are required; latex is permeable to some organic-modified salts and should be avoided.

Validated Disposal Procedures

The disposal strategy relies on the principle of Segregation followed by Mineralization. Because the P-C bond is chemically robust, chemical deactivation (e.g., bleach) is ineffective for complete destruction and may only hydrolyze the ester, leaving the recalcitrant phosphonate backbone.

Workflow A: Solid Waste (Pure Substance)

- **Segregation:** Collect solid waste in a dedicated container labeled "Solid Chemical Waste: Organophosphorus Salts."
- **Container:** Use High-Density Polyethylene (HDPE) wide-mouth jars. Glass is acceptable but poses a breakage risk.
- **Labeling:** Must explicitly state "Contains Phosphonates - DO NOT LANDFILL."
- **Disposal Path:** Send for High-Temperature Incineration with flue gas scrubbing (to capture phosphorus pentoxide emissions).

Workflow B: Aqueous/Liquid Waste (Solutions)

- **pH Adjustment:** If the solution is highly acidic or basic, neutralize to pH 6–8 to prevent container corrosion during storage.
- **Precipitation (Optional Volume Reduction):**
 - **Note:** While calcium salts precipitate inorganic phosphates, phosphonates like CAS 55920-24-6 often form soluble complexes or require specific pH ranges to precipitate.

- Recommendation: Do not attempt precipitation as a primary disposal method. Treat the entire liquid volume as hazardous.
- Segregation: Pour into a carboy labeled "Aqueous Waste: Toxic/Irritant (Phosphonates)."
- Prohibited Mixtures: Do not mix with heavy metal waste (Ag, Hg, Pb) as this can form explosive or insoluble precipitates that complicate incineration.

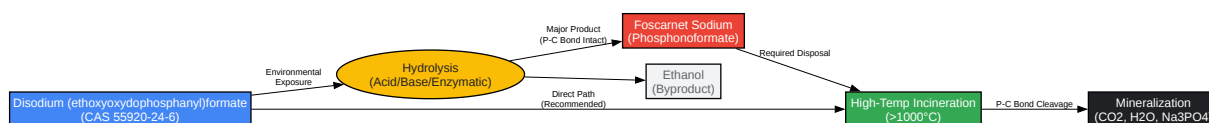
Workflow C: Spillage Cleanup

- Containment: Isolate the area.
- Dry Cleanup: Do not wet the powder initially (this spreads the contamination). Cover with a dry absorbent (Vermiculite or Sand).
- Collection: Scoop carefully into a disposable waste bag.
- Decontamination: Wash the surface with water and detergent; collect this rinsate as chemical waste (Workflow B).

Visualized Workflows

Figure 1: Degradation & Environmental Fate

This diagram illustrates why simple hydrolysis is insufficient for disposal. The hydrolysis product (Foscarnet) retains the environmentally persistent P-C bond.

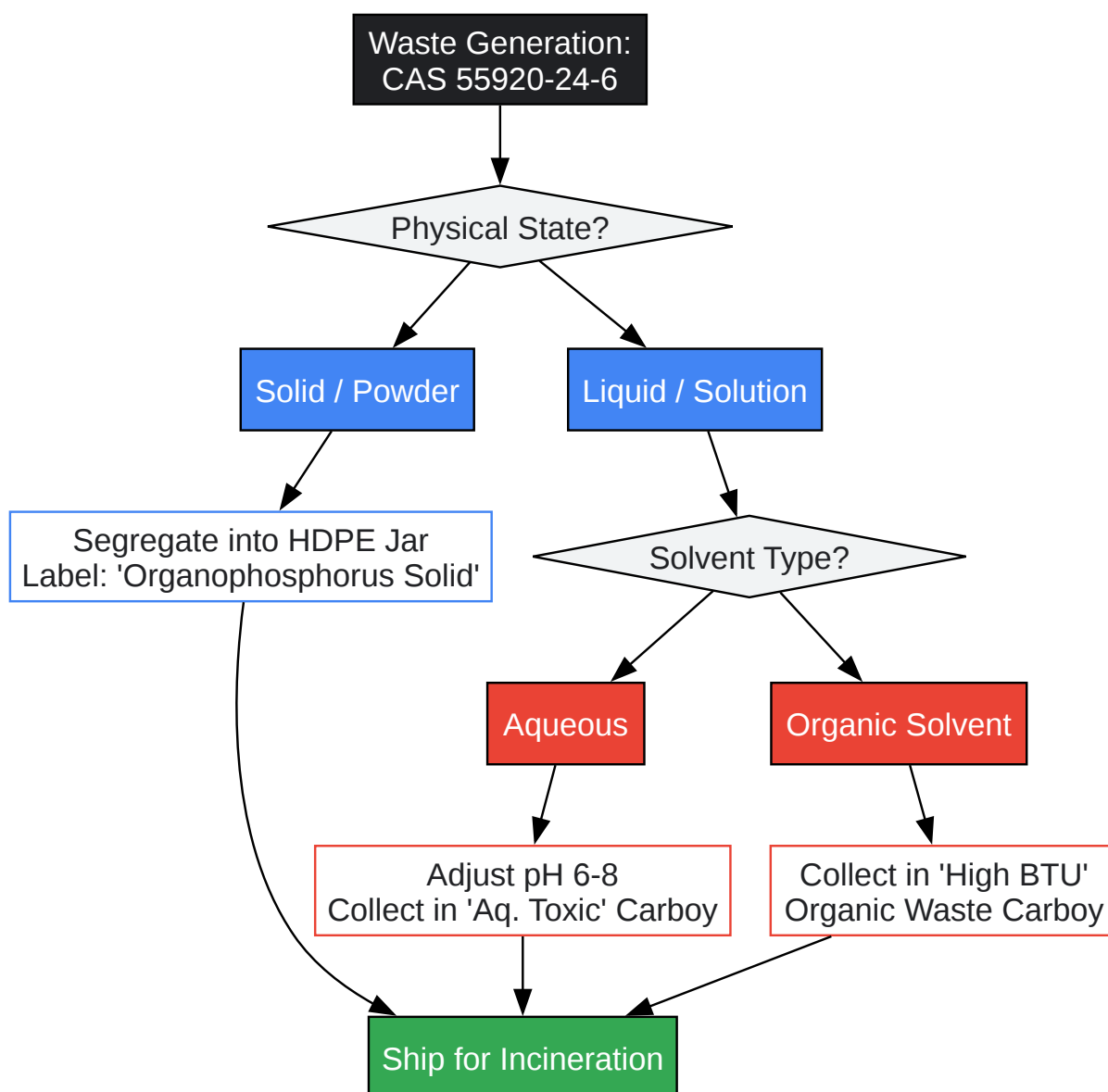


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Caption: Figure 1.[1] The degradation pathway demonstrates that hydrolysis yields Foscarnet, which retains the stable P-C bond. Therefore, incineration is the only viable method for complete destruction.

Figure 2: Laboratory Waste Decision Tree

Operational logic for segregating this specific impurity.



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Caption: Figure 2. Decision tree for segregating CAS 55920-24-6 waste streams. Note that both aqueous and organic streams eventually merge at the incineration stage.

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